

Solubility of Disodium EDTA: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *EDTA disodium salt*

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An In-depth analysis of the solubility characteristics of disodium ethylenediaminetetraacetic acid (EDTA) in various aqueous and organic media, providing essential data and methodologies for scientific and pharmaceutical applications.

Introduction

Disodium ethylenediaminetetraacetic acid (EDTA), a widely utilized chelating agent in research, pharmaceuticals, and various industrial processes, exhibits solubility that is critically dependent on the solvent system and its physicochemical properties, most notably pH. This technical guide provides a detailed exploration of the solubility of disodium EDTA in common laboratory buffers and solvents. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the necessary data and protocols to effectively utilize this versatile compound in their work.

The molecular structure of EDTA, with its multiple carboxylic acid and amine functional groups, allows for strong interactions with water molecules, rendering it highly soluble in aqueous solutions. However, its solubility is significantly influenced by the protonation state of these groups, which is dictated by the pH of the medium. In contrast, its ionic nature generally limits its solubility in nonpolar organic solvents. Understanding these solubility characteristics is paramount for successful formulation, experimental design, and analytical method development.

Factors Influencing the Solubility of Disodium EDTA

The dissolution of disodium EDTA is governed by several key factors:

- **pH of the Medium:** This is the most critical factor influencing the solubility of disodium EDTA in aqueous solutions. As the pH increases, the carboxylic acid groups of the EDTA molecule deprotonate, leading to a more negatively charged and thus more polar molecule. This increased polarity enhances its interaction with polar water molecules, resulting in a significant increase in solubility. Conversely, in acidic conditions (low pH), the carboxylic acid groups are protonated, reducing the molecule's overall charge and leading to a marked decrease in aqueous solubility.^{[1][2]} It is a common laboratory practice to adjust the pH of disodium EDTA solutions to approximately 8.0 to achieve complete dissolution, especially at higher concentrations.^{[3][4][5]}
- **Temperature:** In general, as with most solid solutes, the solubility of disodium EDTA in water increases with temperature.^[1] This is because the dissolution process is typically endothermic, meaning that absorbing heat favors the dissolution of the solid.
- **Presence of Co-solvents:** The addition of organic co-solvents to an aqueous solution can either increase or decrease the solubility of disodium EDTA, depending on the nature of the co-solvent.^[1] In some cases, a co-solvent system may enhance solubility where water alone is insufficient.
- **Ionic Strength:** The presence of other salts in the solution can influence the solubility of disodium EDTA. While not extensively documented in the readily available literature, increasing the ionic strength of a solution can sometimes affect the solubility of solutes.

Quantitative Solubility Data

The following tables summarize the available quantitative and qualitative data on the solubility of disodium EDTA in various solvents and buffers.

Table 1: Solubility of Disodium EDTA in Various Solvents

Solvent	Solubility	Temperature (°C)	Molarity (approx.)
Water	100 g/L[6]	20	0.27 M
Water	~96 mg/mL[7]	Room Temperature	~0.26 M
Water	41.67 mg/mL (Sonication recommended)[1]	Not Specified	0.11 M
Dimethyl Sulfoxide (DMSO)	1 mg/mL (Sonication recommended)[1]	Not Specified	0.0027 M
Ethanol (99%)	Practically Insoluble[8] [9]	Not Specified	-
Methanol	Practically Insoluble[10]	Not Specified	-
Isopropanol	Information not readily available	Not Specified	-
Acetone	Practically Insoluble[11]	Not Specified	-
Chloroform	Practically Insoluble	Not Specified	-
Ether	Practically Insoluble	Not Specified	-
Glycerol	Information not readily available	Not Specified	-

Note: The molecular weight of disodium EDTA dihydrate ($\text{C}_{10}\text{H}_{14}\text{N}_2\text{Na}_2\text{O}_8 \cdot 2\text{H}_2\text{O}$) is approximately 372.24 g/mol . Molarity calculations are based on this value.

Table 2: Qualitative Solubility of Disodium EDTA in Common Buffers

While specific quantitative data for the solubility of disodium EDTA in common laboratory buffers at various pH values is not extensively available in the reviewed literature, the general principle of pH-dependent solubility remains paramount. The following table provides a

qualitative guide based on this principle. For precise applications, it is strongly recommended to determine the solubility experimentally under the specific conditions of use.

Buffer System	pH Range	Qualitative Solubility	Rationale
Phosphate Buffer	6.0 - 8.0	Moderate to High	At pH 7.0, disodium EDTA is generally soluble, especially at lower concentrations (e.g., 6mM). ^{[12][13]} Solubility will increase significantly as the pH approaches 8.0.
TRIS Buffer	7.5 - 8.5	High	TRIS buffers are typically prepared at a pH of 7.5 or higher, a range where disodium EDTA exhibits good solubility. ^{[14][15][16]} Adjusting the pH to 8.0 is a standard procedure for dissolving EDTA. ^[17]
Acetate Buffer	4.0 - 5.5	Low to Moderate	In this acidic pH range, the carboxylic acid groups of EDTA are more protonated, leading to reduced aqueous solubility. ^[17] A 5% solution of disodium EDTA in water will have a pH between 4.0 and 6.0. ^[7]

Experimental Protocols

General Protocol for Determining the Solubility of Disodium EDTA

This protocol outlines a general method for determining the solubility of disodium EDTA in a given solvent or buffer system.

Materials:

- Disodium EDTA dihydrate powder
- Solvent or buffer of interest
- Magnetic stirrer and stir bar
- Calibrated pH meter
- Analytical balance
- Volumetric flasks and pipettes
- Thermostatically controlled water bath or incubator
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of disodium EDTA powder to a known volume of the solvent or buffer in a sealed container.
 - Place the container in a thermostatically controlled environment (e.g., water bath) set to the desired temperature.

- Stir the mixture vigorously using a magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid should be visible.
- Sample Collection and Preparation:
 - Allow the suspension to settle for a short period.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are transferred.
 - Immediately filter the collected supernatant through a suitable membrane filter (e.g., 0.45 μm) to remove any remaining undissolved solid.
 - Dilute the filtered, saturated solution quantitatively with the same solvent or buffer to a concentration within the working range of the chosen analytical method.
- Quantification:
 - Analyze the diluted solution using a validated analytical method to determine the concentration of disodium EDTA. Common methods include:
 - High-Performance Liquid Chromatography (HPLC): A robust method for accurate quantification.[\[18\]](#)[\[19\]](#)
 - UV-Visible Spectrophotometry: A simpler method, often requiring the formation of a colored complex with a metal ion.
 - Titration: A classical method involving titration with a standardized metal ion solution.[\[20\]](#)
- Calculation of Solubility:
 - Calculate the concentration of disodium EDTA in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L.

Protocol for Preparing a 0.5 M Disodium EDTA Stock Solution (pH 8.0)

This is a widely used stock solution in molecular biology and biochemistry.

Materials:

- Disodium EDTA dihydrate (MW: 372.24 g/mol)
- Deionized or distilled water
- Sodium hydroxide (NaOH) pellets or a concentrated NaOH solution
- Magnetic stirrer and stir bar
- Calibrated pH meter
- Graduated cylinder and beaker

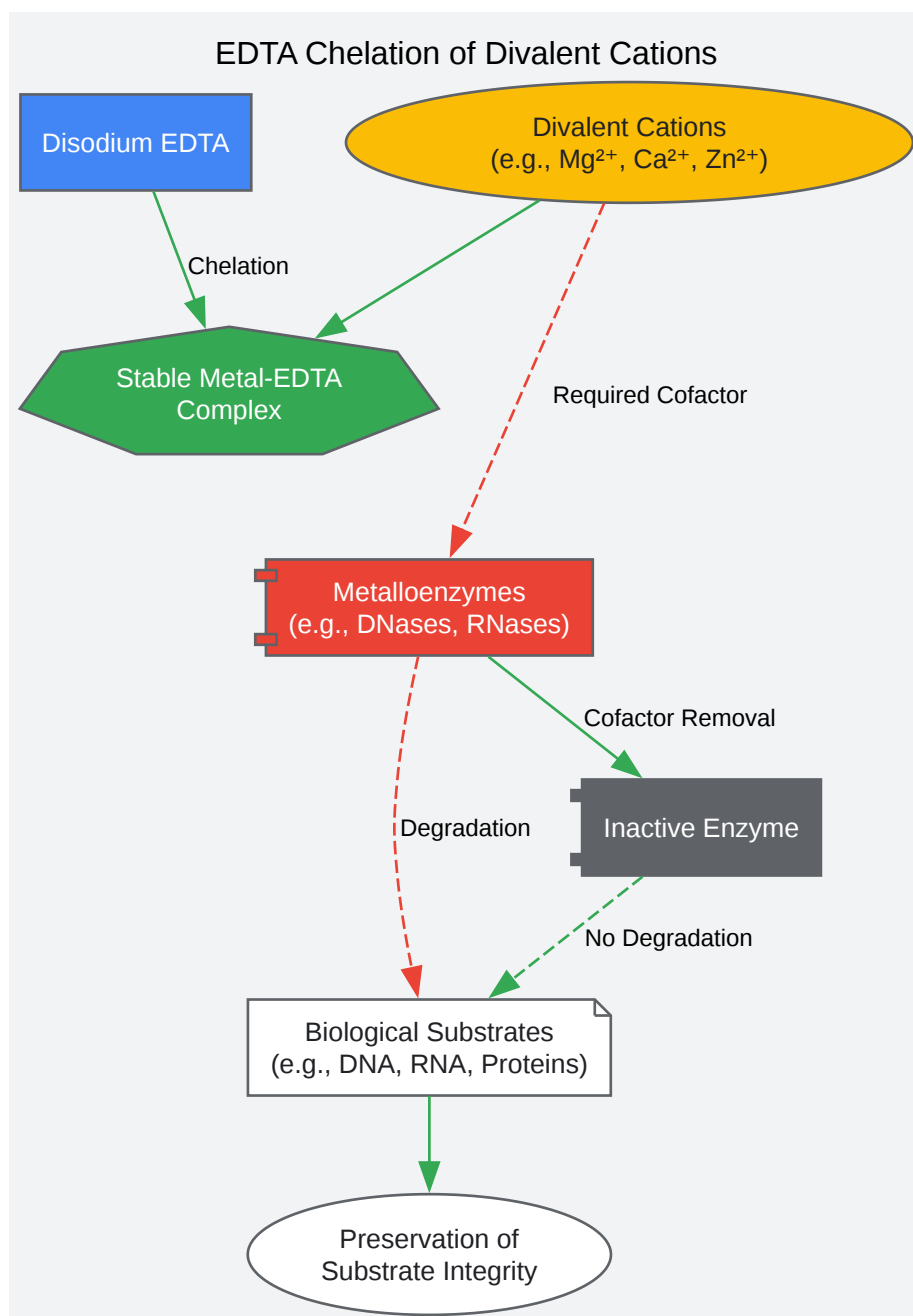
Procedure:

- To prepare 1 liter of 0.5 M EDTA solution, weigh out 186.1 g of disodium EDTA dihydrate.
- Add the EDTA powder to approximately 800 mL of deionized water in a beaker.
- Place the beaker on a magnetic stirrer and begin stirring. The EDTA will not dissolve completely at this stage.
- While stirring, slowly add NaOH pellets or a concentrated NaOH solution. Monitor the pH of the solution continuously with a pH meter.
- Continue adding NaOH until the pH of the solution reaches 8.0. As the pH approaches 8.0, the EDTA will completely dissolve.^{[4][21]}
- Once the EDTA is fully dissolved and the pH is stable at 8.0, transfer the solution to a 1 L graduated cylinder.
- Add deionized water to bring the final volume to 1 liter.

- The solution can be sterilized by autoclaving. Store at room temperature.

Visualizations

EDTA Chelation Signaling Pathway



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Caption: Mechanism of enzyme inhibition by EDTA through chelation of essential metal cofactors.

Experimental Workflow for Solubility Determination

Workflow for Determining Disodium EDTA Solubility

1. Preparation of Saturated Solution

Add excess Disodium EDTA to solvent/buffer

Equilibrate at constant temperature with stirring

2. Sampling and Filtration

Withdraw supernatant

Filter to remove undissolved solid

3. Analysis

Dilute filtrate quantitatively

Analyze by HPLC, UV-Vis, or Titration

4. Calculation

Calculate concentration in saturated solution

Report solubility

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Caption: A stepwise process for the experimental determination of disodium EDTA solubility.

Conclusion

The solubility of disodium EDTA is a multifaceted property that is profoundly influenced by the choice of solvent and, most significantly, the pH of the aqueous medium. It is highly soluble in water, with its solubility dramatically increasing at alkaline pH values. Conversely, it is generally insoluble in nonpolar organic solvents. For researchers and professionals in drug development, a thorough understanding of these solubility characteristics is essential for formulating effective solutions, designing robust experiments, and ensuring the reliability of analytical data. While this guide provides a comprehensive overview of the available information, it is crucial to experimentally verify the solubility of disodium EDTA under the specific conditions of a given application, particularly when working with complex buffer systems.

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